

Application Notes and Protocols for *cis*-Tonghaosu Analytical Standard

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Compound of Interest

Compound Name: *cis*-Tonghaosu

Cat. No.: B6162299

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-Tonghaosu, also known as (Z)-Tonghaosu or *cis*-en-Yne-dicycloether, is a natural compound found in plants such as Chamomile.[1] Its unique structure, featuring a spiroether system, makes it a molecule of interest in natural product chemistry and potentially in drug discovery. This document provides detailed application notes and protocols for the use of **cis-Tonghaosu** as an analytical standard. It is intended for researchers, scientists, and drug development professionals who are working with this compound or related natural products.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **cis-Tonghaosu** is fundamental for its use as an analytical standard.

Property	Value	Source
CAS Number	4575-53-5	[1]
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1]
Molecular Weight	200.23 g/mol	[1]
IUPAC Name	(2Z)-2-(hexa-2,4-diynylidene)-1,6-dioxaspiro[4.4]non-3-ene	[1]
Synonyms	(Z)-Tonghaosu, cis-en-Yne-dicycloether, (Z)-2-(2,4-Hexadiynylidene)-1,6-dioxaspiro(4.4)non-3-ene	
Appearance	Not explicitly stated in search results; likely a solid or oil.	
Solubility	Not explicitly stated in search results; likely soluble in organic solvents like methanol, ethanol, acetonitrile, and ethyl acetate.	
Stability	Data not available. As a precaution, it should be stored in a cool, dark place, and solutions should be prepared fresh.	
Purity	Not specified in search results. For use as an analytical standard, purity should be ≥95% as determined by HPLC or GC.	

Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for quantitative analysis. The following protocol outlines the general procedure.

Materials:

- **cis-Tonghaosu** analytical standard
- Volumetric flasks (Class A)
- Analytical balance
- Appropriate solvent (e.g., HPLC-grade methanol, acetonitrile, or ethanol)

Protocol:

- **Weighing:** Accurately weigh a precise amount of **cis-Tonghaosu** analytical standard using an analytical balance.
- **Dissolution:** Transfer the weighed standard to a volumetric flask of appropriate size. Add a small amount of the chosen solvent and sonicate briefly to ensure complete dissolution.
- **Dilution:** Once dissolved, dilute the solution to the mark with the same solvent. Mix thoroughly by inverting the flask several times.
- **Stock Solution:** This will be your stock solution. Calculate the exact concentration in mg/mL or µg/mL.
- **Working Standards:** Prepare a series of working standards by performing serial dilutions of the stock solution with the same solvent to achieve the desired concentration range for your analytical method.
- **Storage:** Store the stock and working standard solutions at low temperatures (e.g., 2-8 °C) and protect them from light to minimize degradation. It is recommended to prepare fresh working solutions daily.

Analytical Methodologies

While specific validated methods for the routine analysis of **cis-Tonghaosu** are not widely published, the following protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are provided as starting points for method development. These are based on general principles for the analysis of similar natural products and isomers.

High-Performance Liquid Chromatography (HPLC)

HPLC is a suitable technique for the quantification and purity assessment of **cis-Tonghaosu**. The separation of cis and trans isomers can often be achieved with the appropriate column and mobile phase selection.

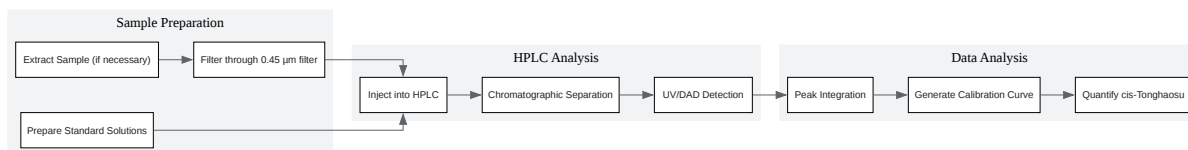
Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD)
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m) is a good starting point. Chiral columns may also be effective for isomer separation.

Suggested HPLC Parameters (for method development):

Parameter	Recommended Condition
Mobile Phase	A gradient of Acetonitrile and Water or Methanol and Water. A typical starting gradient could be 50:50 Acetonitrile:Water, increasing the organic phase over time.
Flow Rate	1.0 mL/min
Column Temperature	25-30 °C
Injection Volume	10 μ L
Detection Wavelength	A UV scan should be performed to determine the λ_{max} of cis-Tonghaosu. A starting point could be around 280 nm based on similar structures.

Experimental Workflow for HPLC Analysis:



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HPLC Analysis Workflow

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like **cis-Tonghaosu**. The NIST WebBook provides Kovats retention indices for (E)-Tonghaosu, which can be a useful reference.

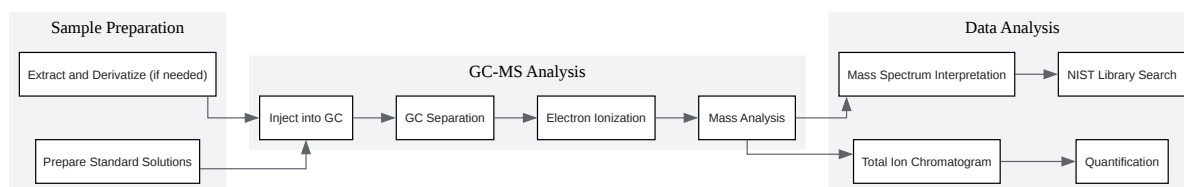
Instrumentation:

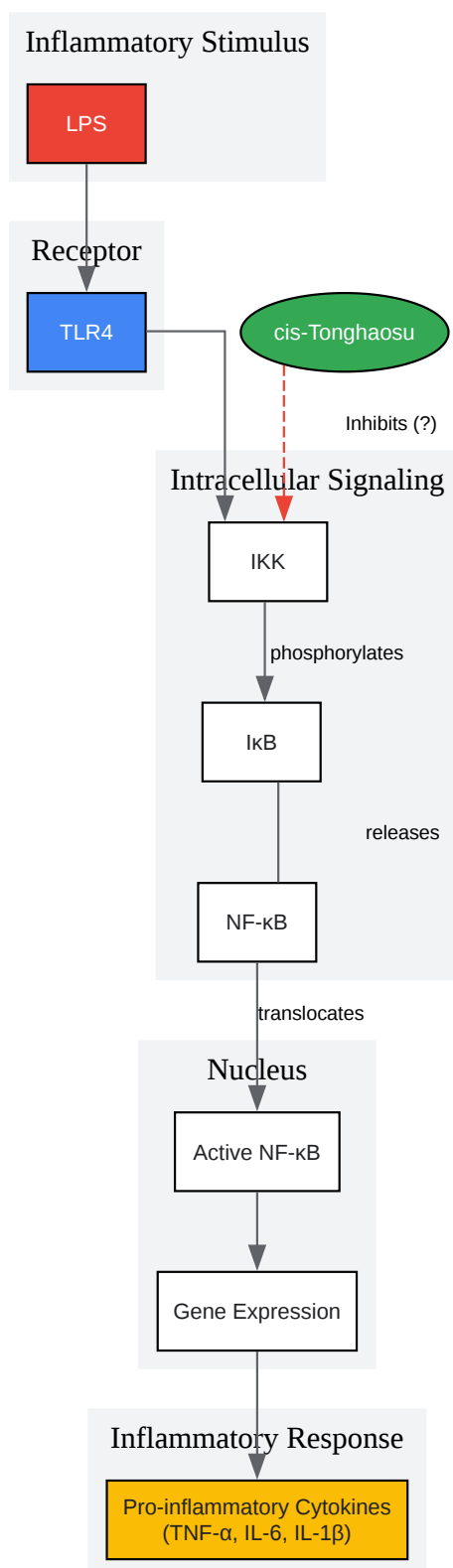
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A non-polar capillary column (e.g., HP-5MS, DB-5) is a suitable choice.

Suggested GC-MS Parameters (for method development):

Parameter	Recommended Condition
Injector Temperature	250 °C
Injection Mode	Splitless or Split (e.g., 10:1)
Carrier Gas	Helium at a constant flow rate (e.g., 1 mL/min)
Oven Temperature Program	Start at 100 °C, hold for 1 min, then ramp to 280 °C at 10 °C/min, and hold for 5 min. This program should be optimized based on the retention time of the compound.
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40-400

Experimental Workflow for GC-MS Analysis:





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References

- 1. Tonghaosu, (Z)- | C₁₃H₁₂O₂ | CID 5352494 - PubChem [pubchem.ncbi.nlm.nih.gov]
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